

Proper Disposal of Maleic Acid: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Maleic Acid

CAS No.: 68307-91-5

Cat. No.: B7760973

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The safe and compliant disposal of **maleic acid** is a critical aspect of laboratory safety and environmental responsibility. This guide provides essential information for researchers, scientists, and drug development professionals on the proper procedures for handling and disposing of **maleic acid** waste, ensuring the safety of personnel and adherence to regulatory standards.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **maleic acid** with appropriate personal protective equipment (PPE). This includes safety glasses, a face shield, chemical-resistant gloves, and protective clothing.[1] Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust or vapors.[1][2][3] An emergency eyewash station and safety shower should be readily accessible.[4]

In the event of a spill, evacuate unnecessary personnel from the area.[4] For solid **maleic acid**, carefully sweep or shovel the material into a suitable, closed container for disposal, avoiding the creation of dust.[1][2] The spill area should then be ventilated and washed.[4] For larger spills, it may be necessary to contain the material and treat it as hazardous waste, contacting

your institution's environmental health and safety (EHS) department or a licensed waste disposal service.^[4]

Step-by-Step Disposal Procedures

The primary and recommended method for the disposal of **maleic acid** is to engage a licensed professional waste disposal service.^{[1][2]} This ensures that the waste is managed in accordance with all applicable local, state, and federal regulations.^{[5][6]}

Step 1: Waste Collection and Storage

- Collect all **maleic acid** waste, including surplus chemicals and non-recyclable solutions, in a designated and properly labeled container.^{[1][5]}
- The container should be kept tightly closed and stored in a cool, dry, and well-ventilated area, segregated from incompatible materials such as bases, oxidizing agents, and reducing agents.^{[1][3][6]}
- Contaminated labware, PPE, and other materials should also be collected and disposed of as hazardous waste.^{[1][5]} Contaminated packaging should be treated as unused product and disposed of accordingly.^[1]

Step 2: Contacting a Professional Waste Disposal Service

- Do not attempt to dispose of **maleic acid** in the regular trash or pour it down the drain.^{[1][2]} Discharging **maleic acid** into the environment must be avoided.^{[1][2]}
- Contact your institution's EHS department or a licensed hazardous waste disposal company to arrange for pickup and disposal.^{[1][4]}
- Provide the waste disposal service with accurate information about the waste, including its composition and quantity.

Step 3: Neutralization (with Pre-approval)

- In some cases, neutralization of acidic waste may be a permissible step before disposal. However, this procedure should only be carried out with prior approval from your institution's EHS department and in accordance with their specific protocols.^[7]

- Neutralization of **maleic acid**, which is a strong acid, will generate heat and should be performed with caution by trained personnel using appropriate PPE.

Key Data and Classifications

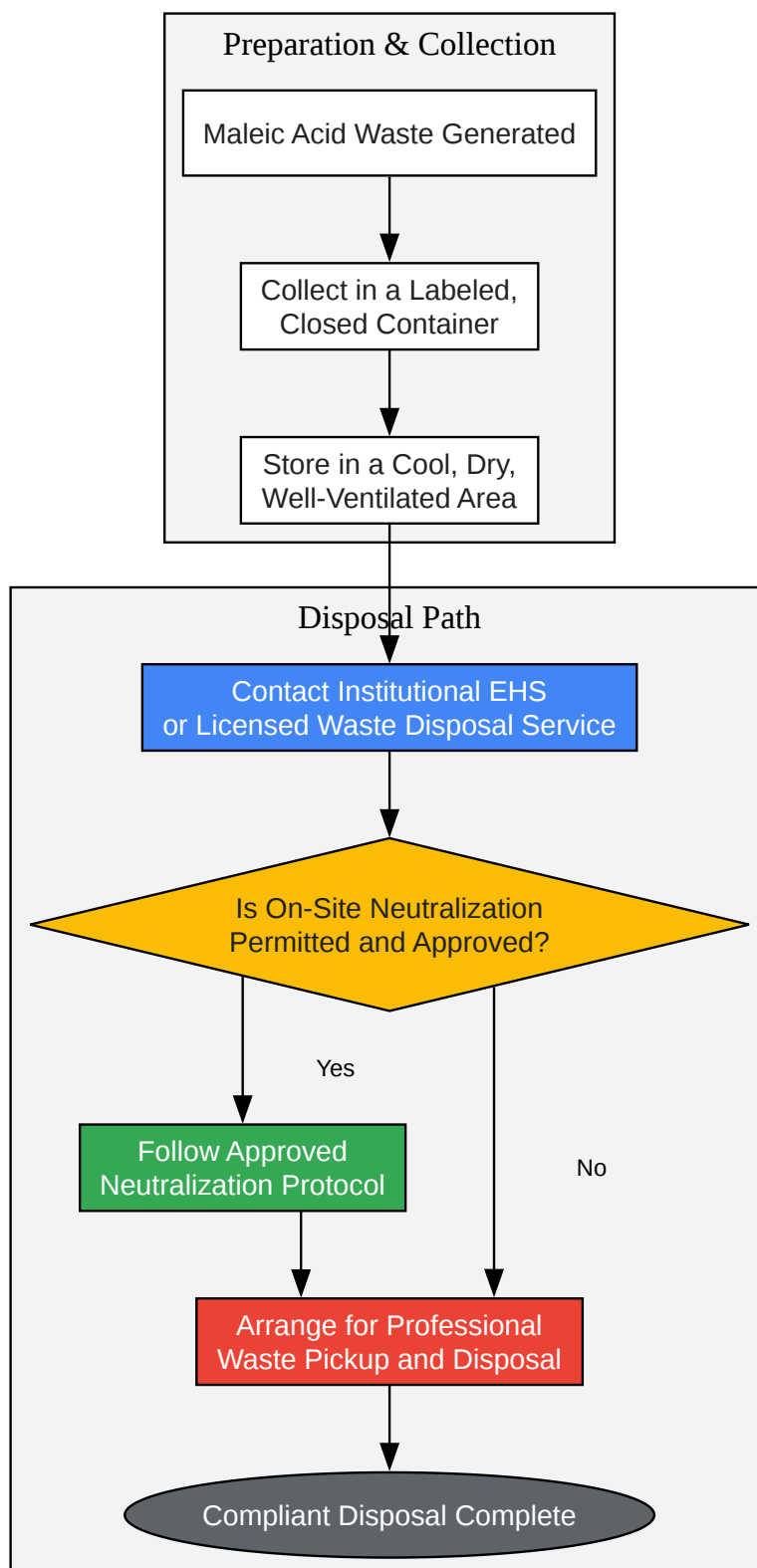
For easy reference, the following table summarizes key quantitative and classification information for **maleic acid**.

Parameter	Value
UN Number	UN 3261 or NA 2215
Proper Shipping Name	Corrosive solid, acidic, organic, n.o.s. ((Z)-2-Butenedioic acid)
Hazard Class	8 (Corrosive)
Packing Group	II or III
Reportable Quantity (RQ)	5000 lbs

Source:[1][3][8]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **maleic acid**.



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Caption: Workflow for the proper disposal of **maleic acid** waste.

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- To cite this document: BenchChem. [Proper Disposal of Maleic Acid: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7760973/docs#proper-disposal-of-maleic-acid-a-guide-for-laboratory-professionals\]](https://www.benchchem.com/product/b7760973/docs#proper-disposal-of-maleic-acid-a-guide-for-laboratory-professionals)

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